An In-depth Technical Guide to 2-Hydroxycyclohexanecarboxylic Acid: Properties, Safety, and Handling

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Compound of Interest

Compound Name:	*2-Hydroxycyclohexanecarboxylic acid*
CAS No.:	*17502-32-8*
Cat. No.:	*B1209147*

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This guide provides a comprehensive technical overview of **2-Hydroxycyclohexanecarboxylic acid**, tailored for researchers, scientists, and professionals in drug development. We will delve into its chemical identity, critical safety data as outlined in Safety Data Sheets (SDS), and field-proven protocols for safe handling and storage.

Introduction and Chemical Identity

2-Hydroxycyclohexanecarboxylic acid ($C_7H_{12}O_3$) is a hydroxy monocarboxylic acid structurally related to cyclohexanecarboxylic acid.[1][2][3] It exists as a white to off-white crystalline solid and is recognized for its utility as an intermediate in the synthesis of various pharmaceuticals and other organic compounds.[4] Given its role as a building block in complex chemical syntheses, a thorough understanding of its properties and safe handling is paramount for laboratory professionals.

The compound is commonly supplied as a mixture of its cis- and trans- isomers. This isomeric ambiguity is important to note, as physical properties and biological activity can sometimes

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differ between stereoisomers.

Key Identifiers:

- Chemical Name: **2-Hydroxycyclohexanecarboxylic acid**[1][2]
- CAS Number: 609-69-8 (for the cis- and trans- mixture)[4][5][6][7]
- Synonyms: Hexahydrosalicylic acid, Cyclohexanol-2-carboxylic acid[2][4]

Physicochemical Properties

A clear understanding of a compound's physical and chemical properties is the foundation of its effective and safe use in research. The key properties of **2-Hydroxycyclohexanecarboxylic acid** are summarized below.

Property	Value	Source
Molecular Formula	$C_7H_{12}O_3$	[1][4][5]
Molecular Weight	144.17 g/mol	[1][4][5]
Appearance	White to almost white powder or crystal	[4][8]
Melting Point	67-71 °C	[8]
Topological Polar Surface Area	57.5 Å²	[2][4]
Hydrogen Bond Donor Count	2	[2][4]
Hydrogen Bond Acceptor Count	3	[2][4]

Safety Data Sheet (SDS) Analysis: A Researcher's Perspective

The Safety Data Sheet is the most critical document for ensuring laboratory safety. It is not merely a list of warnings, but a guide to risk mitigation. Below, we synthesize the core safety information for **2-Hydroxycyclohexanecarboxylic acid** from aggregated GHS data.

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GHS Hazard Classification

The Globally Harmonized System (GHS) provides a universal framework for communicating chemical hazards. **2-Hydroxycyclohexanecarboxylic acid** presents significant risks to the eyes and skin, and may cause respiratory irritation.

Hazard Class	Hazard Statement	Signal Word	Pictogram
Serious Eye Damage/Irritation	H318: Causes serious eye damage. / H319: Causes serious eye irritation.	Danger / Warning	GHS05 (Corrosion), GHS07 (Exclamation Mark)
Skin Corrosion/Irritation	H315: Causes skin irritation.	Warning	GHS07 (Exclamation Mark)
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation.	Warning	GHS07 (Exclamation Mark)

Source: Aggregated GHS information from multiple suppliers and databases.[2][4][9][10]

Scientist's Insight: The "Danger" signal word associated with H318 (Causes serious eye damage) is a critical alert.[1][2][4] This indicates a risk of irreversible damage, not just temporary irritation. Consequently, the use of standard safety glasses is insufficient; chemical splash goggles and, in certain situations, a face shield are mandated.

Workflow for Safe Chemical Handling

The following diagram illustrates the logical workflow that a researcher should follow, from initial information gathering to the final disposal of the chemical, ensuring safety at every stage.

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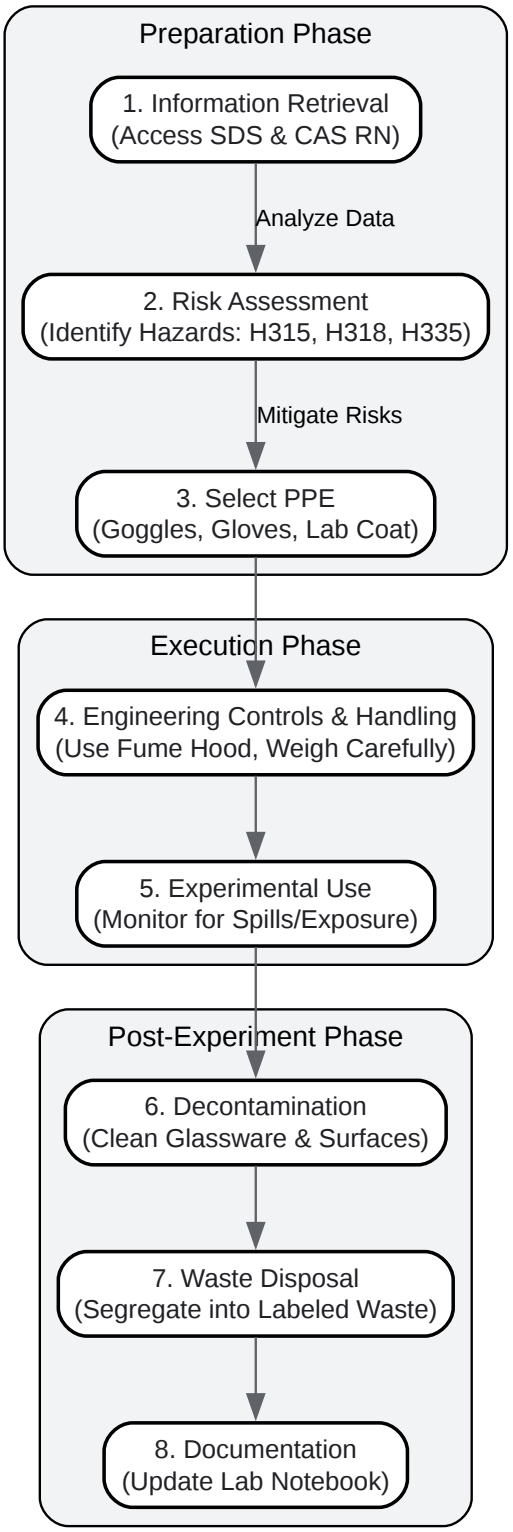
Workflow for Safe Chemical Handling



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Hydroxycyclohexanecarboxylic Acid: Properties, Safety, and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209147/docs#an-in-depth-technical-guide-to-2-hydroxycyclohexanecarboxylic-acid-properties-safety-and-handling]

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